

Spectroscopic Profile of p-Anisidine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *p*-Anisidine hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **p-Anisidine hydrochloride**, a compound of interest in pharmaceutical and chemical research. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic characteristics, along with the experimental protocols for data acquisition.

Spectroscopic Data Summary

The key spectroscopic data for **p-Anisidine hydrochloride** are summarized in the tables below for easy reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.29	d	2H	Ar-H (ortho to -NH ₃ ⁺)
7.03	d	2H	Ar-H (ortho to -OCH ₃)
3.82	s	3H	-OCH ₃

Solvent: D₂O

¹³C NMR (Carbon NMR) Data

Chemical Shift (δ) ppm	Assignment
156.5	Ar-C (-OCH ₃)
123.9	Ar-C (-NH ₃ ⁺)
123.5	Ar-CH (ortho to -NH ₃ ⁺)
116.1	Ar-CH (ortho to -OCH ₃)
56.0	-OCH ₃

Solvent: D₂O

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
3000-2800	Strong, Broad	N-H stretch (Ammonium salt)
2950-2850	Medium	C-H stretch (aromatic and methyl)
1610, 1520	Strong	C=C stretch (aromatic ring)
1250	Strong	C-O-C stretch (asymmetric)
1030	Strong	C-O-C stretch (symmetric)
830	Strong	C-H bend (para-disubstituted aromatic)

Ultraviolet-Visible (UV-Vis) Spectroscopy

λ_{max} (nm)	Molar Absorptivity (ϵ)	Solvent
203.2	Not Reported	Not Specified[1]
234.6	Not Reported	Not Specified[1]
299.8	Not Reported	Not Specified[1]

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

NMR Spectroscopy

Sample Preparation: Approximately 10-20 mg of **p-Anisidine hydrochloride** was dissolved in 0.6-0.7 mL of deuterium oxide (D_2O). The solution was transferred to a 5 mm NMR tube.

Instrumentation: A standard 400 MHz NMR spectrometer was used for both ^1H and ^{13}C NMR analysis.

^1H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse sequence.
- Number of Scans: 16
- Relaxation Delay: 1.0 s
- Spectral Width: 16 ppm
- Temperature: 298 K

^{13}C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled single-pulse sequence.
- Number of Scans: 1024
- Relaxation Delay: 2.0 s

- Spectral Width: 240 ppm
- Temperature: 298 K

IR Spectroscopy

Sample Preparation: A small amount of crystalline **p-Anisidine hydrochloride** was placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer equipped with a single-reflection diamond ATR accessory was used.

Acquisition Parameters:

- Spectral Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 32
- Background: A background spectrum of the clean, empty ATR crystal was collected prior to sample analysis.

UV-Vis Spectroscopy

Sample Preparation: A stock solution of **p-Anisidine hydrochloride** was prepared in a suitable solvent (e.g., methanol or water). This stock solution was then serially diluted to an appropriate concentration to ensure that the absorbance values fell within the linear range of the instrument (typically 0.1-1.0 AU).

Instrumentation: A dual-beam UV-Vis spectrophotometer was used for the analysis.

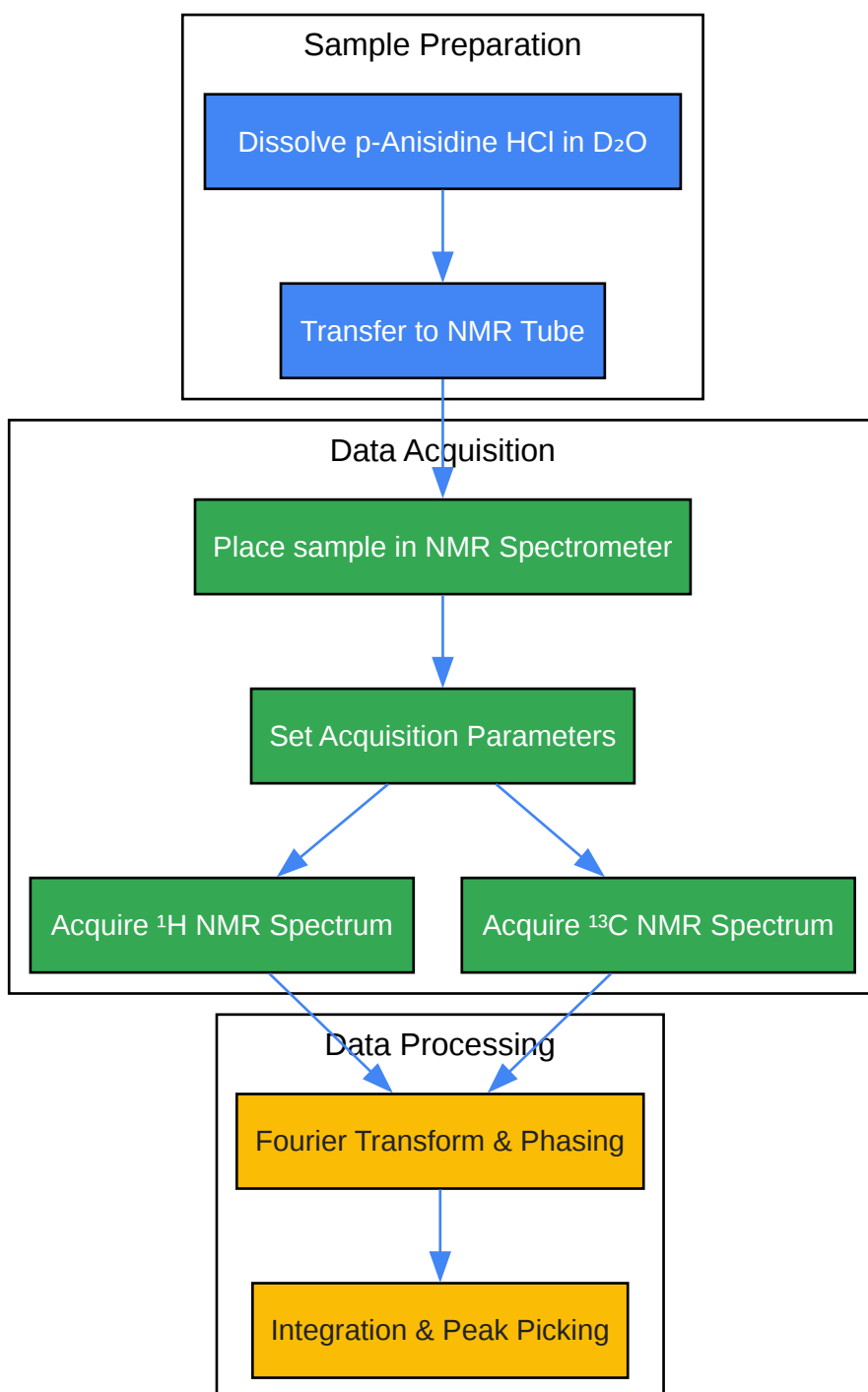
Acquisition Parameters:

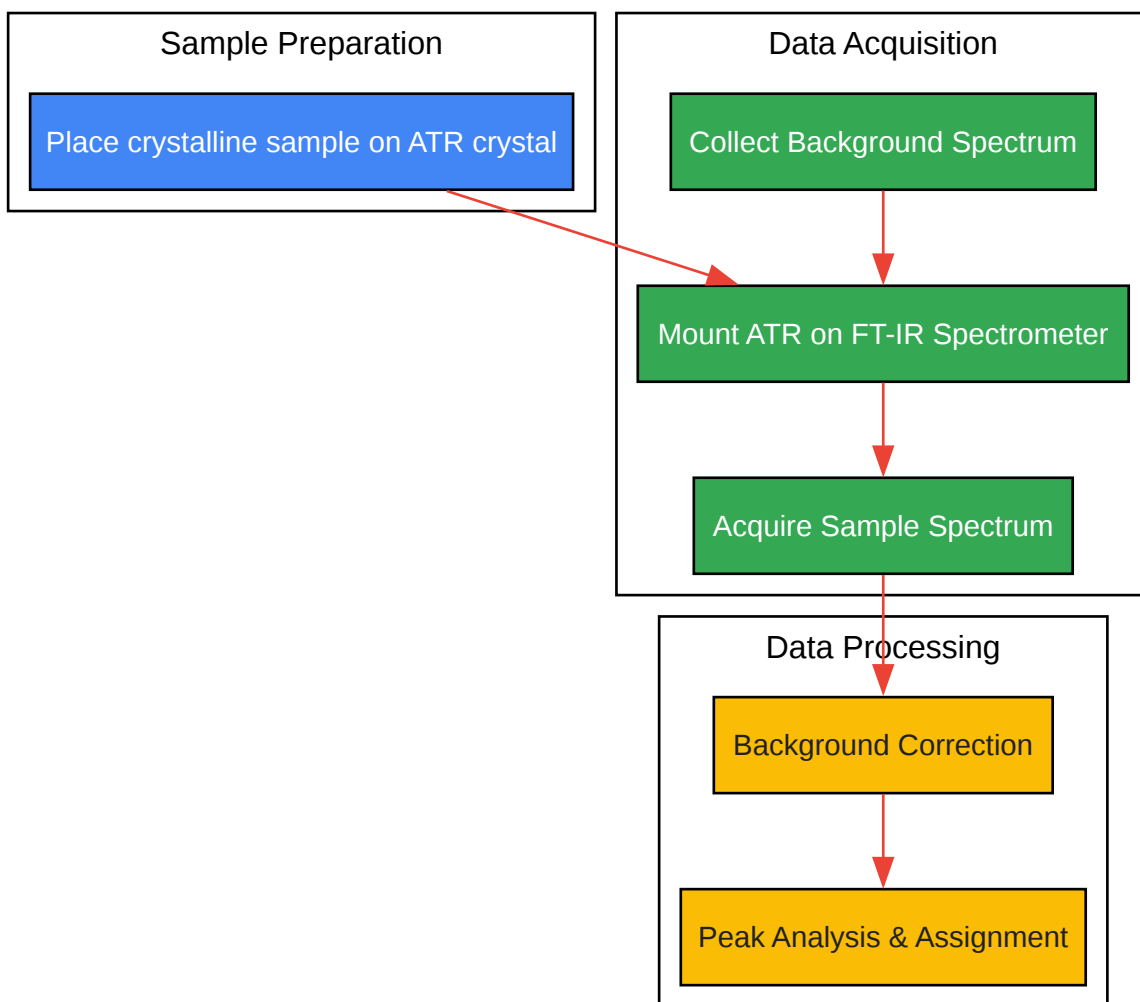
- Wavelength Range: 200-400 nm
- Scan Speed: Medium
- Cuvette: 1 cm path length quartz cuvette.

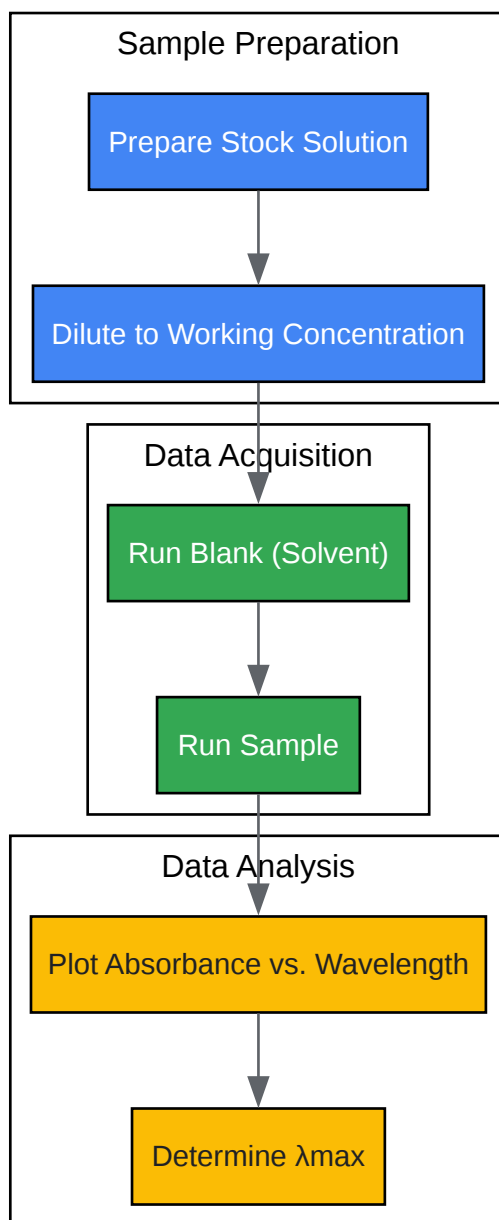
- Blank: The corresponding solvent was used as the blank.

Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures.







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References

- 1. researchgate.net [researchgate.net]
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